

Application Notes and Protocols for Antimicrobial Susceptibility Testing of 4''-Hydroxyisojasminin

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B162026

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Disclaimer: Extensive literature searches did not yield specific data on the antimicrobial activity of isolated **4''-Hydroxyisojasminin**. The following application notes and protocols are generalized templates based on standard antimicrobial susceptibility testing methods for natural products and are intended to serve as a guide for researchers. The provided protocols and data tables are illustrative and not based on experimental results for **4''-Hydroxyisojasminin**.

Introduction

4''-Hydroxyisojasminin is an iridoid glycoside that has been identified as a constituent of certain plant species, such as *Jasminum mesnyi*. Iridoids from various plants have been reported to possess a range of biological activities, including antimicrobial properties. However, the specific antimicrobial spectrum and potency of purified **4''-Hydroxyisojasminin** have not been documented in the available scientific literature.

These application notes provide a framework for researchers and drug development professionals to conduct antimicrobial susceptibility testing of **4''-Hydroxyisojasminin** against a panel of clinically relevant bacteria and fungi. The protocols described below are based on established methods from the Clinical and Laboratory Standards Institute (CLSI) and common practices in natural product research.

Data Presentation: Hypothetical Antimicrobial Activity

The following tables present a hypothetical summary of quantitative data that could be generated from the experiments outlined in this document.

Table 1: Hypothetical Minimum Inhibitory Concentrations (MICs) of **4''-Hydroxyisojasminin**

Test Microorganism	Strain ID	Gram Stain	MIC (µg/mL)
Staphylococcus aureus	ATCC 29213	Gram-positive	128
Enterococcus faecalis	ATCC 29212	Gram-positive	256
Escherichia coli	ATCC 25922	Gram-negative	>512
Pseudomonas aeruginosa	ATCC 27853	Gram-negative	>512
Candida albicans	ATCC 90028	Fungi (Yeast)	64
Aspergillus niger	ATCC 16404	Fungi (Mold)	128

Table 2: Hypothetical Minimum Bactericidal/Fungicidal Concentrations (MBC/MFCs) of **4''-Hydroxyisojasminin**

Test Microorganism	Strain ID	MIC (µg/mL)	MBC/MFC (µg/mL)	Interpretation
Staphylococcus aureus	ATCC 29213	128	512	Tolerant
Enterococcus faecalis	ATCC 29212	256	>512	-
Candida albicans	ATCC 90028	64	128	Fungicidal
Aspergillus niger	ATCC 16404	128	512	Tolerant

Experimental Protocols

Preparation of 4''-Hydroxyisojasminin Stock Solution

Objective: To prepare a sterile stock solution of **4''-Hydroxyisojasminin** for use in susceptibility testing.

Materials:

- **4''-Hydroxyisojasminin** powder
- Dimethyl sulfoxide (DMSO, sterile)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sterile syringe filters (0.22 μm)

Protocol:

- Accurately weigh 10 mg of **4''-Hydroxyisojasminin** powder and transfer it to a sterile microcentrifuge tube.
- Add 1 mL of sterile DMSO to achieve a stock concentration of 10 mg/mL (10,000 $\mu\text{g/mL}$).
- Vortex the tube until the compound is completely dissolved.
- Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.
- Store the stock solution at -20°C until use.

Broth Microdilution Assay for Minimum Inhibitory Concentration (MIC) Determination

Objective: To determine the lowest concentration of **4''-Hydroxyisojasminin** that visibly inhibits the growth of a test microorganism.

Materials:

- Sterile 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB) for bacteria
- RPMI-1640 medium with L-glutamine and buffered with MOPS for fungi
- Microbial inoculum (prepared to 0.5 McFarland standard)
- **4''-Hydroxyisojasminin** stock solution
- Positive control antibiotic (e.g., Gentamicin for bacteria, Amphotericin B for fungi)
- Negative control (broth and DMSO)
- Multichannel pipette

Protocol:

- Dispense 100 µL of the appropriate sterile broth into all wells of a 96-well plate.
- Add 100 µL of the **4''-Hydroxyisojasminin** stock solution to the first well of a row and mix well.
- Perform a two-fold serial dilution by transferring 100 µL from the first well to the second, and so on, down the row. Discard 100 µL from the last well.
- Prepare the microbial inoculum by suspending colonies from a fresh agar plate in sterile saline to match the turbidity of a 0.5 McFarland standard. Dilute this suspension in the appropriate broth to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.
- Add 10 µL of the diluted microbial inoculum to each well, except for the sterility control wells.
- Set up control wells:
 - Growth Control: Broth + Inoculum + DMSO (at the highest concentration used).

- Sterility Control: Broth only.
- Positive Control: Serial dilutions of a standard antibiotic.
- Seal the plate and incubate at 35-37°C for 18-24 hours for bacteria, and at 35°C for 24-48 hours for fungi.
- Determine the MIC by visual inspection as the lowest concentration of **4''-Hydroxyisojasminin** that shows no visible growth.

Determination of Minimum Bactericidal/Fungicidal Concentration (MBC/MFC)

Objective: To determine the lowest concentration of **4''-Hydroxyisojasminin** that kills 99.9% of the initial microbial inoculum.

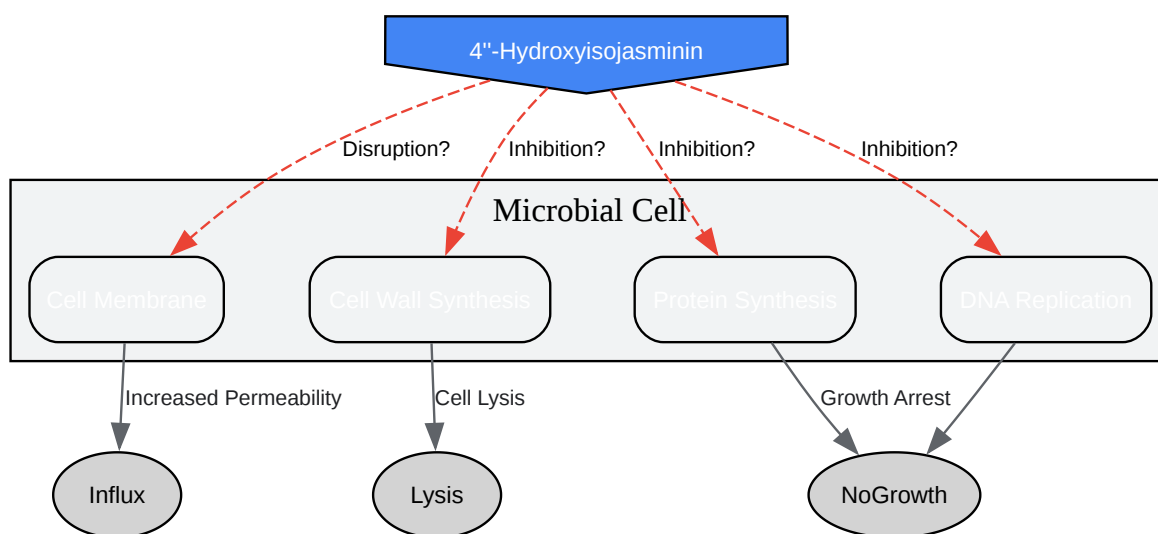
Materials:

- Mueller-Hinton Agar (MHA) plates for bacteria
- Sabouraud Dextrose Agar (SDA) plates for fungi
- Sterile pipette tips
- Spreader

Protocol:

- Following the MIC determination, take a 10 µL aliquot from each well that showed no visible growth (i.e., at and above the MIC).
- Spot-inoculate the aliquots onto appropriately labeled agar plates (MHA for bacteria, SDA for fungi).
- Incubate the plates under the same conditions as the MIC assay.
- The MBC or MFC is the lowest concentration that results in no growth or a ≥99.9% reduction in CFU compared to the initial inoculum count.

Visualizations



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